

An In-depth Technical Guide to Acetyltrimethylsilane (CAS 13411-48-8)

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Compound of Interest

Compound Name: *Acetyltrimethylsilane*

Cat. No.: *B079254*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core properties of **Acetyltrimethylsilane** (CAS 13411-48-8), a versatile organosilicon compound. This document details its physicochemical characteristics, provides a thorough experimental protocol for its synthesis, and explores its key applications in organic synthesis. Spectroscopic data, including ^1H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and mass spectrometry, are presented with detailed interpretations to aid in the identification and characterization of this compound. This guide is intended to be a valuable resource for researchers and professionals utilizing **Acetyltrimethylsilane** in their work.

Physicochemical Properties

Acetyltrimethylsilane, also known as 1-(trimethylsilyl)ethanone, is a flammable, colorless liquid.^[1] Its fundamental physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	13411-48-8	[1]
Molecular Formula	C ₅ H ₁₂ OSi	[1]
Molecular Weight	116.23 g/mol	[1]
Boiling Point	113-114 °C	[2]
Density	0.811 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.411	[2]
Flash Point	8 °C (46.4 °F) - closed cup	[2]

Spectroscopic Data

The following sections provide a detailed analysis of the spectroscopic data for **Acetyltrimethylsilane**, which is crucial for its identification and characterization in a laboratory setting.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of **Acetyltrimethylsilane** is characterized by two distinct singlets.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~2.1	Singlet	3H	CH ₃ (Acetyl group)
~0.2	Singlet	9H	Si(CH ₃) ₃ (Trimethylsilyl group)

Note: The exact chemical shifts may vary slightly depending on the solvent used.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum provides further confirmation of the structure with two signals corresponding to the different carbon environments.

Chemical Shift (ppm)	Assignment
~230	C=O (Carbonyl group)
~ -2	Si(CH ₃) ₃ (Trimethylsilyl group carbons)

Note: The exact chemical shifts may vary slightly depending on the solvent used.

Infrared (IR) Spectroscopy

The IR spectrum of **Acetyltrimethylsilane** displays characteristic absorption bands that are indicative of its functional groups.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960	Strong	C-H stretch (in Si-CH ₃)
~1645	Strong	C=O stretch (ketone)
~1250	Strong	Si-C stretch (in Si-(CH ₃) ₃)
~840	Strong	Si-C stretch (in Si-(CH ₃) ₃)

Mass Spectrometry (MS)

Electron ionization mass spectrometry of **Acetyltrimethylsilane** results in a characteristic fragmentation pattern that can be used for its identification.

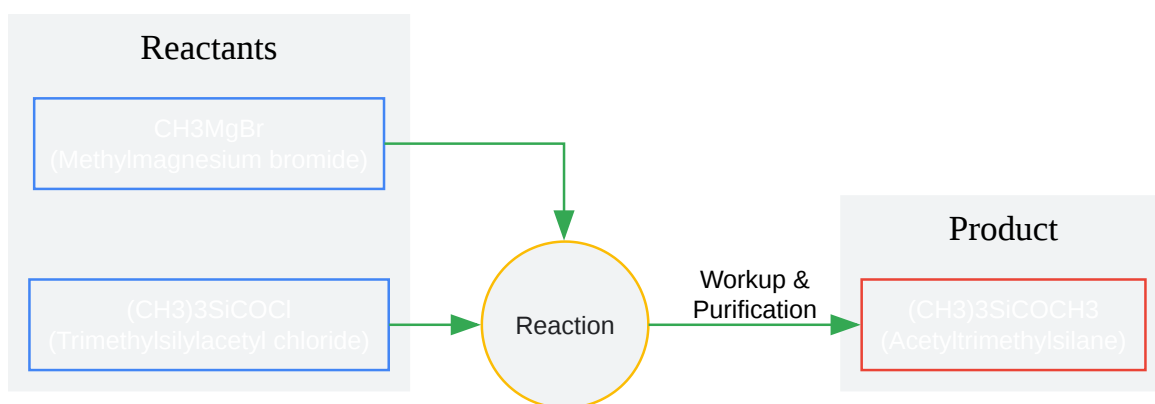
m/z	Relative Intensity	Assignment
116	Moderate	[M] ⁺ (Molecular ion)
101	Moderate	[M - CH ₃] ⁺
73	High	[Si(CH ₃) ₃] ⁺ (Base Peak)
43	High	[CH ₃ CO] ⁺

Experimental Protocols

Synthesis of Acetyltrimethylsilane

The following protocol is a well-established method for the synthesis of **Acetyltrimethylsilane**.

Reaction Scheme:



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Caption: Synthesis of **Acetyltrimethylsilane**.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Methyl iodide
- Trimethylsilylacetyl chloride
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate

Procedure:

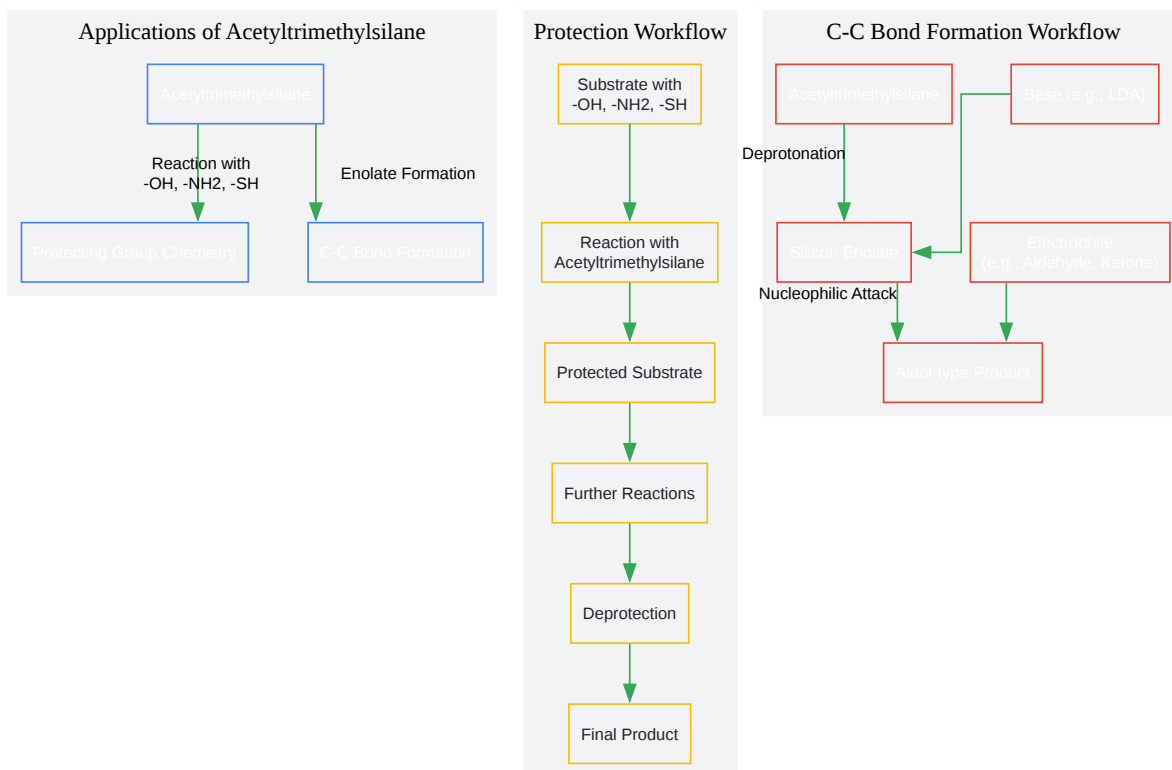
- Preparation of Grignard Reagent: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, magnesium

turnings are suspended in anhydrous diethyl ether under a nitrogen atmosphere. A solution of methyl iodide in anhydrous diethyl ether is added dropwise to initiate the formation of the Grignard reagent (methylmagnesium bromide). The reaction mixture is stirred until the magnesium is consumed.

- **Reaction with Acid Chloride:** The Grignard solution is cooled in an ice bath. A solution of trimethylsilylacetyl chloride in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction mixture is stirred at room temperature for several hours.
- **Workup:** The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by distillation to yield pure **Acetyltrimethylsilane**.

Reactivity and Applications

Acetyltrimethylsilane is a valuable reagent in organic synthesis, primarily utilized in two key areas: as a protecting group and as a precursor in carbon-carbon bond formation reactions.



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Caption: Applications of **Acetyltrimethylsilane**.

Protecting Group Chemistry

Acetyltrimethylsilane can be used to protect hydroxyl, amino, and thiol groups. The resulting trimethylsilyl ether, amine, or thioether is stable to a variety of reaction conditions and can be readily cleaved when desired.

Carbon-Carbon Bond Formation

The acetyl group of **Acetyltrimethylsilane** can be deprotonated with a strong base, such as lithium diisopropylamide (LDA), to form a silicon enolate. This enolate is a powerful nucleophile that can react with various electrophiles, including aldehydes and ketones, to form new carbon-carbon bonds. This reactivity is particularly useful in the construction of complex organic molecules.

Safety and Handling

Acetyltrimethylsilane is a highly flammable liquid and vapor.[2] It should be handled in a well-ventilated area, away from ignition sources.[2] Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. In case of fire, use carbon dioxide, dry chemical powder, or foam.[2]

Conclusion

Acetyltrimethylsilane is a versatile and valuable reagent in organic chemistry. Its unique combination of a reactive acetyl group and a stable trimethylsilyl moiety allows for its use in a variety of synthetic transformations. This technical guide has provided a comprehensive overview of its properties, synthesis, and applications, and is intended to serve as a useful resource for the scientific community.

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References

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- 2. Acetyltrimethylsilane 97 13411-48-8 [sigmaaldrich.com]
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